

Comparative Analysis: (4-Chlorophenyl)(cyclopropyl)methanamine Hydrochloride & Analogs

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Compound of Interest

Compound Name: (4-Chlorophenyl)
(cyclopropyl)methanamine
hydrochloride

CAS No.: 1185166-47-5

Cat. No.: B1418879

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Executive Summary

(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride (CAS: 123312-22-1, Free Base) represents a distinct class of rigidified amphetamine analogs. By replacing the flexible alpha-methyl group of 4-chloroamphetamine (4-CA) with a strained cyclopropyl ring, this scaffold alters the pharmacological and metabolic profile significantly.

While 4-CA is a known serotonergic neurotoxin and releasing agent, the introduction of the cyclopropyl moiety serves two critical design functions:

- **Conformational Locking:** Restricts the rotation of the amine relative to the aromatic ring, potentially shifting the mechanism from substrate-based release to reuptake inhibition.
- **Metabolic Modulation:** The cyclopropyl group blocks standard alpha-hydroxylation pathways but introduces a potential "metabolic handle" via ring-opening radical clock mechanisms

(mechanism-based inactivation).

This guide compares the Cyclopropyl Target against the Acyclic Standard (4-CA) and the Cyclobutyl Homolog to guide lead optimization strategies.

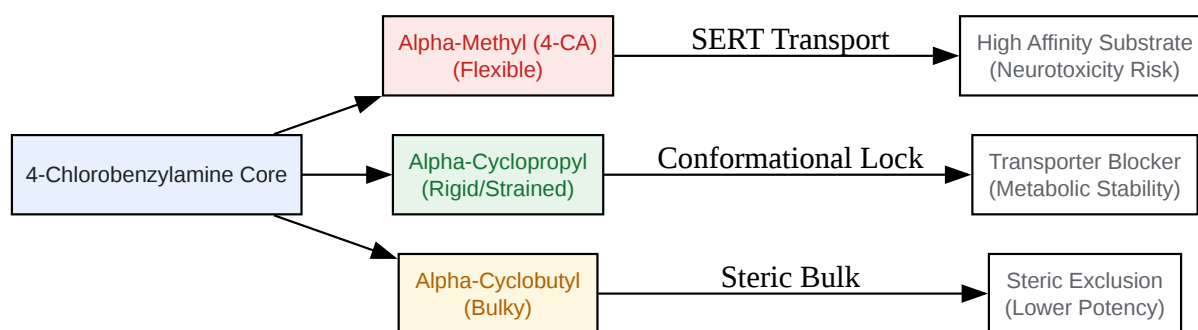
Chemical Identity & Structural Analogs[1][2][3]

The comparison focuses on the steric and electronic impact of the alpha-substituent on the 4-chlorobenzylamine core.

Feature	Target Molecule	Analog A (Baseline)	Analog B (Homolog)
Name	(4-Chlorophenyl) (cyclopropyl)methanamine	4-Chloroamphetamine (4-CA)	(4-Chlorophenyl) (cyclobutyl)methanamine
Structure	Ar-CH(NH ₂)- Cyclopropyl	Ar-CH(NH ₂)-Methyl	Ar-CH(NH ₂)- Cyclobutyl
Hybridization	-like character (Walsh orbitals)	(Flexible)	(Puckered ring)
LogP (Calc)	~2.8 - 3.1	~2.6	~3.4
pKa (Amine)	~9.2 (Lower basicity due to s-character)	~9.9	~9.8
Key Risk	Mechanism-Based Inhibition (MBI)	Serotonergic Neurotoxicity	Steric clash in transporter

Structural Logic Diagram

The following diagram illustrates the structural divergence and its pharmacological implications.



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Figure 1: SAR Decision Tree illustrating the impact of alpha-substitution on pharmacological outcomes.

Performance Profile: Pharmacokinetics & Stability

Metabolic Stability (Microsomal Stability)

The cyclopropyl group is often employed to block CYP450-mediated alpha-hydroxylation, a primary clearance pathway for amphetamines.

- Acyclic (Methyl): Rapidly deaminated via alpha-hydroxylation to the ketone (4-chlorophenylacetone).
- Cyclopropyl: The alpha-proton is sterically shielded and the C-H bond is stronger (higher s-character), significantly slowing direct oxidation.
- Risk Factor: The cyclopropyl amine moiety can undergo Single Electron Transfer (SET) oxidation by CYP450, leading to ring opening and covalent binding to the heme porphyrin (Suicide Inhibition). This is a critical safety checkpoint during early ADMET screening.

Transporter Selectivity (Predicted)

Based on the scaffold class (Monoamine Transporter Ligands):

- SERT (Serotonin): The 4-chloro substituent drives SERT affinity. The cyclopropyl group typically favors a reuptake inhibitor profile over a releaser profile by preventing the conformational change required for substrate translocation.

- DAT (Dopamine): Moderate affinity expected; likely lower than the acyclic analog due to steric constraints in the DAT orthosteric site.

Experimental Protocols

Synthesis of (4-Chlorophenyl)(cyclopropyl)methanamine

Methodology: Grignard Addition followed by Reductive Amination. This route is preferred over direct alkylation to avoid over-alkylation byproducts.

Phase 1: Synthesis of 4-Chlorophenyl Cyclopropyl Ketone

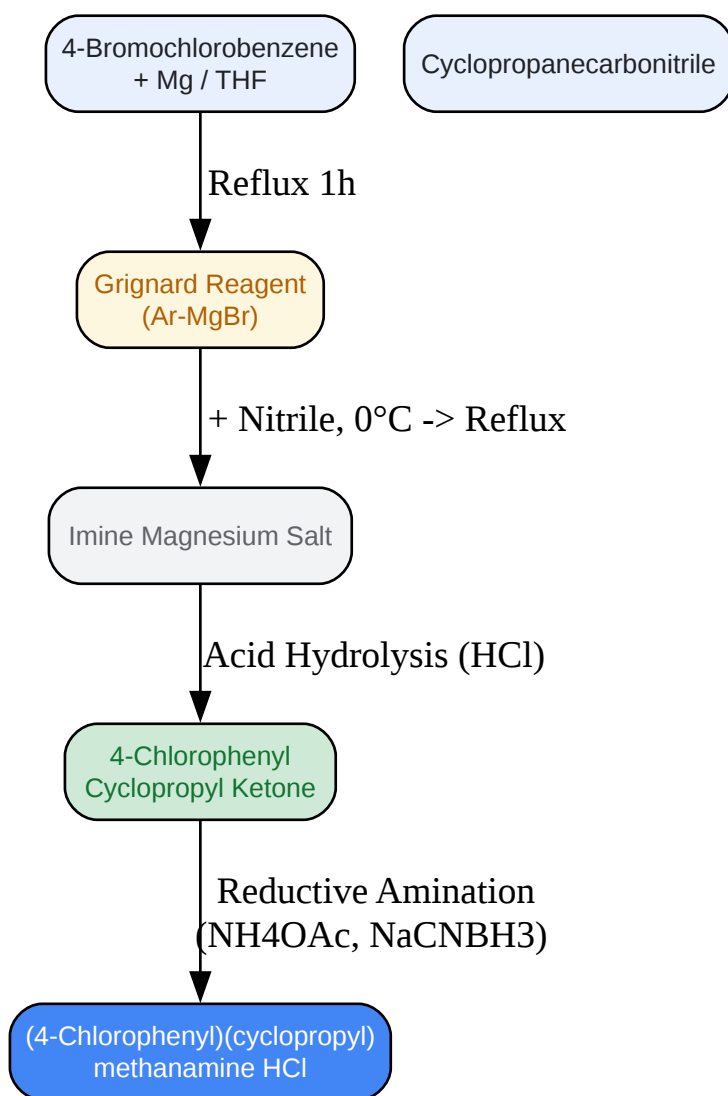
- Reagents: 4-Bromochlorobenzene, Magnesium turnings, Cyclopropanecarbonitrile, THF (anhydrous).
- Setup: Flame-dried 3-neck flask under Nitrogen atmosphere.
- Protocol:
 - Generate Grignard reagent: Add 4-bromochlorobenzene (1.0 eq) to Mg turnings (1.1 eq) in THF. Initiate with iodine crystal. Reflux for 1 hour.
 - Cool to 0°C. Dropwise add Cyclopropanecarbonitrile (1.0 eq).
 - Warm to RT and reflux for 3 hours (Formation of Imine Mg salt).
 - Hydrolysis: Pour reaction mixture into ice-cold 1M HCl. Stir vigorously for 2 hours to hydrolyze the intermediate imine to the ketone.
 - Purification: Extract with EtOAc, wash with brine, dry over Na₂SO₄. Yields 4-Chlorophenyl cyclopropyl ketone (Oil).

Phase 2: Reductive Amination (Leuckart-Wallach or Borohydride)

- Reagents: Ketone (from Phase 1), Ammonium Acetate (excess), Sodium Cyanoborohydride (NaCNBH₃), Methanol.
- Protocol:

- Dissolve Ketone (1.0 eq) and Ammonium Acetate (10.0 eq) in Methanol.
- Stir for 1 hour to establish equilibrium.
- Add NaCNBH_3 (1.5 eq) portion-wise. Caution: HCN generation possible; vent into bleach trap.
- Stir at RT for 24 hours.
- Workup: Quench with 1M NaOH (pH > 10). Extract with DCM.^[1]
- Salt Formation: Bubble dry HCl gas through the organic layer to precipitate **(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride**. Recrystallize from Ethanol/Ether.

Synthesis Workflow Diagram



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Figure 2: Step-by-step synthesis pathway via Grignard addition and reductive amination.

Technical Specifications & Validation

Property	Specification	Validation Method
Appearance	White crystalline solid	Visual Inspection
Purity	>98.5%	HPLC (C18, Acetonitrile/Water gradient)
Identity	Confirmed Structure	¹ H-NMR (DMSO-d ₆): Cyclopropyl protons at δ 0.3-0.6 ppm
Melting Point	185-190°C (HCl salt)	DSC (Differential Scanning Calorimetry)
Solubility	Soluble in Water, Methanol	Saturation Shake-Flask Method

Self-Validating Protocol Tip: When running the reductive amination, monitor the disappearance of the ketone peak at 1685 cm⁻¹ (IR) or the carbonyl carbon at ~200 ppm (¹³C-NMR). The appearance of the methine doublet at ~3.5 ppm (¹H-NMR) confirms the reduction to the amine.

References

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